

# An In-depth Technical Guide to 1-Hexyl-3-methylimidazolium chloride

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## Compound of Interest

Compound Name: 1-Hexyl-3-methylimidazolium  
chloride

Cat. No.: B070133

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This guide provides an overview of the core physicochemical properties of **1-Hexyl-3-methylimidazolium chloride**, an ionic liquid with applications in various scientific fields. The information is intended for researchers, scientists, and professionals in drug development and other scientific disciplines who utilize ionic liquids in their work.

## Physicochemical Properties

**1-Hexyl-3-methylimidazolium chloride**, often abbreviated as [HMIM]Cl, is an organic salt. It is classified as an ionic liquid, meaning it is a salt that is liquid below 100 °C. Its properties, such as its behavior as a short-chain cationic surfactant in aqueous solutions, make it a subject of interest in various chemical applications.<sup>[1]</sup>

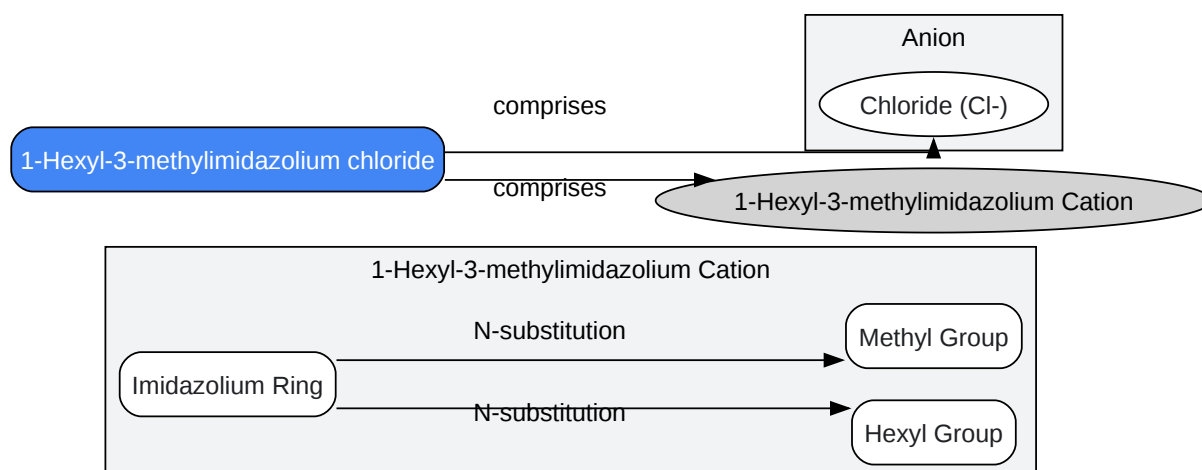
## Quantitative Data Summary

The fundamental molecular properties of **1-Hexyl-3-methylimidazolium chloride** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C10H19ClN2[2][3][4]
Molecular Weight	202.72 g/mol [2][3][4][5]
CAS Number	171058-17-6[3][4][5]
Melting Point	-3 °C[5]
Density	1.04 g/cm <sup>3</sup> (at 26 °C)[5]

## Molecular Structure and Components

The structure of **1-Hexyl-3-methylimidazolium chloride** consists of a 1-hexyl-3-methylimidazolium cation and a chloride anion. The cation is composed of an imidazolium ring substituted with a hexyl group and a methyl group at the nitrogen atoms.



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Caption: Logical relationship of the components of **1-Hexyl-3-methylimidazolium chloride**.

## Experimental Protocols

This technical guide focuses on the fundamental physicochemical properties of **1-Hexyl-3-methylimidazolium chloride**. Detailed experimental protocols for the synthesis or analysis of this compound are beyond the scope of this document. For such procedures, researchers are encouraged to consult specialized literature in synthetic organic chemistry and analytical chemistry.

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## References

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